

Laboratory handling and storage of Nrf2 activator-5

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Compound of Interest

Compound Name: Nrf2 activator-5

Cat. No.: B12418201

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Application Notes and Protocols: Nrf2 Activator-5

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Introduction

The transcription factor Nrf2 (Nuclear factor erythroid 2-related factor 2) is a master regulator of the cellular antioxidant response.[1][2][3] Under basal conditions, Nrf2 is sequestered in the cytoplasm by its negative regulator, Keap1 (Kelch-like ECH-associated protein 1), which facilitates its ubiquitination and subsequent proteasomal degradation.[4] Upon exposure to oxidative or electrophilic stress, Keap1's ability to target Nrf2 for degradation is inhibited. This allows newly synthesized Nrf2 to stabilize, translocate to the nucleus, and bind to the Antioxidant Response Element (ARE) in the promoter regions of numerous cytoprotective genes.[1]

Nrf2 activator-5 is a potent, cell-permeable, small molecule designed for the in vitro activation of the Nrf2 signaling pathway. Its mechanism involves interaction with Keap1, disrupting the Keap1-Nrf2 complex and leading to the upregulation of Nrf2-dependent gene expression. These notes provide guidelines for the handling, storage, and application of **Nrf2 activator-5** in common cell-based assays.

Product Information and Storage

Proper handling and storage are critical to maintaining the activity and stability of **Nrf2 activator-5**.

Table 1: Physical and Chemical Properties of **Nrf2 Activator-5**

Property	Value
Product Name	Nrf2 activator-5
Appearance	Off-white to pale yellow solid
Molecular Formula	C ₂₀ H ₁₈ N ₂ O ₄ S
Molecular Weight	398.44 g/mol
Purity (by HPLC)	≥98%
Solubility	Soluble in DMSO (≥50 mg/mL), sparingly soluble in Ethanol
Shipping Condition	Shipped at ambient temperature

Table 2: Recommended Storage and Stability

Form	Storage Temperature	Stability	Notes
Solid (as received)	2-8°C	≥ 24 months	Protect from light and moisture.
Stock Solution (10 mM in DMSO)	-20°C	≥ 6 months	Aliquot to avoid repeated freeze-thaw cycles.
Working Dilutions (in cell culture medium)	Prepared fresh	Use immediately	The compound may be less stable in aqueous media.

Handling and Preparation of Stock Solutions

Safety Precautions:

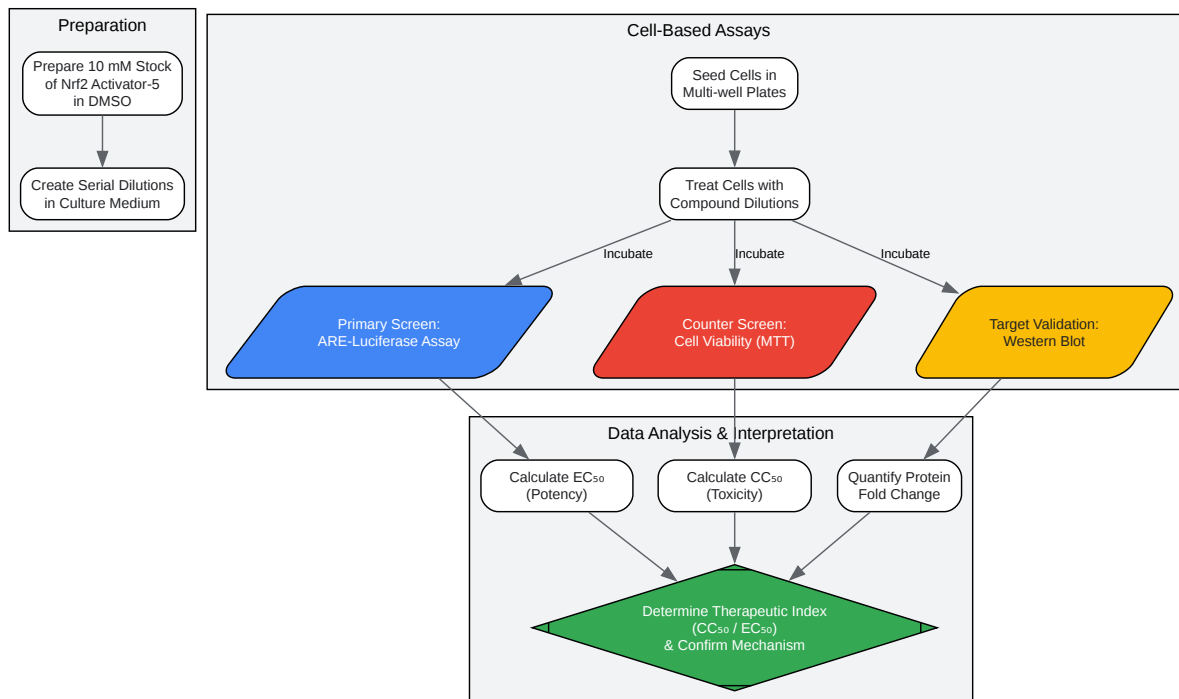
- Handle **Nrf2 activator-5** in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of dust and direct contact with skin and eyes.

Preparation of a 10 mM Stock Solution:

- Equilibrate the vial of **Nrf2 activator-5** to room temperature before opening.
- To make a 10 mM stock solution, add 251 μL of high-purity, anhydrous DMSO to 1 mg of the compound (MW = 398.44 g/mol).
- Vortex gently until the solid is completely dissolved.
- Dispense into single-use aliquots and store at -20°C .

Biological Activity and Mechanism of Action

Nrf2 activator-5 functions by modulating the Keap1-Nrf2 interaction, which is a key regulatory point in the cellular stress response. Under normal conditions, Keap1 acts as an adaptor protein for a Cul3-based E3 ubiquitin ligase, targeting Nrf2 for degradation. **Nrf2 activator-5** is believed to covalently modify specific cysteine residues on Keap1, inducing a conformational change that impairs its ability to bind Nrf2. This leads to the stabilization and nuclear accumulation of Nrf2, followed by the transcriptional activation of its target genes, such as NAD(P)H quinone oxidoreductase 1 (NQO1) and Heme Oxygenase 1 (HO-1).



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References

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